

# Application Notes and Protocols for AKOS B018304 in Murine Models

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## Compound of Interest

Compound Name: AKOS B018304

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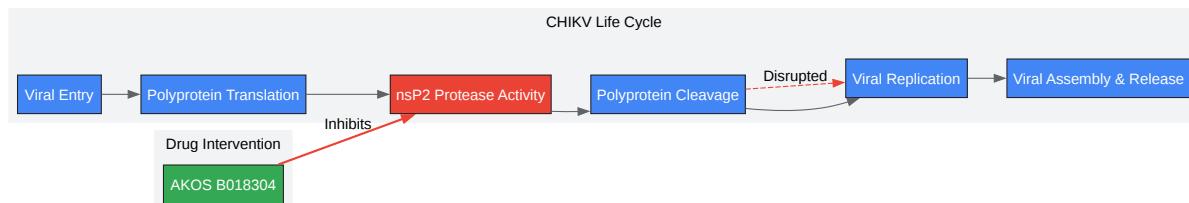
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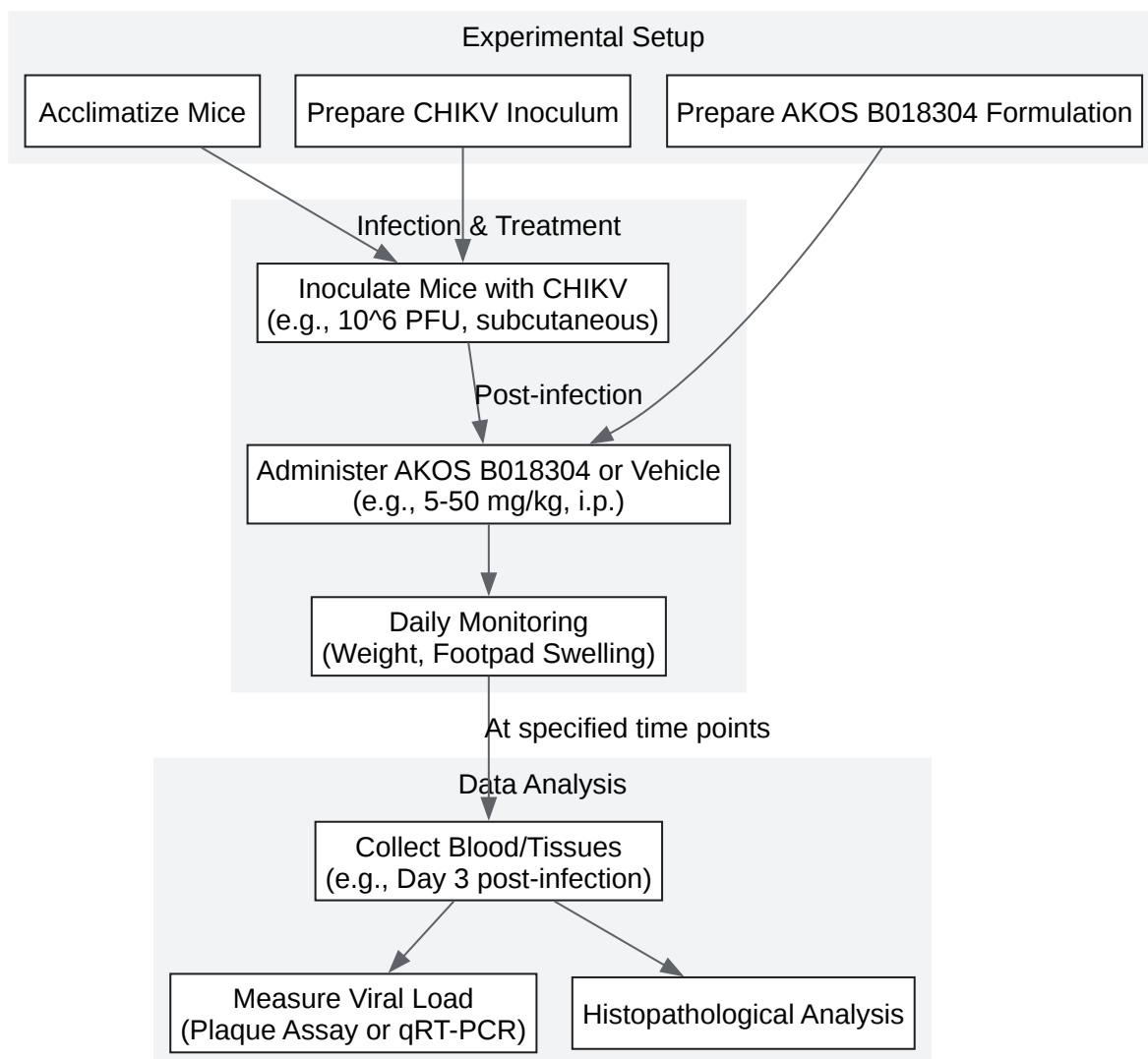
## Introduction

**AKOS B018304** is an arylalkylidene derivative belonging to the thiazolidinone class of compounds. Emerging research suggests its potential as an antiviral agent, specifically as an inhibitor of the nsP2 protease of the Chikungunya virus (CHIKV), a mosquito-borne alphavirus responsible for debilitating arthralgia. These application notes provide a comprehensive overview of the proposed dosage and administration of **AKOS B018304** in murine models of Chikungunya virus infection, based on available data for structurally related compounds and established experimental protocols.

## Mechanism of Action: Inhibition of Chikungunya Virus nsP2 Protease

**AKOS B018304** is hypothesized to exert its antiviral activity by targeting the nsP2 protease of the Chikungunya virus. The nsP2 protease is a crucial enzyme for viral replication, responsible for processing the viral polyprotein into functional non-structural proteins. By inhibiting this protease, **AKOS B018304** is expected to disrupt the viral life cycle and reduce viral load in infected hosts.



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